

2-Fluoro-5-isopropylphenylboronic acid

molecular weight and formula

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Compound of Interest

Compound Name: 2-Fluoro-5-isopropylphenylboronic acid

Cat. No.: B572195

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2-Fluoro-5-isopropylphenylboronic Acid: Molecular Characteristics

For researchers and professionals in the field of drug development and chemical synthesis, precise molecular data is paramount. This guide provides the essential molecular formula and weight for **2-Fluoro-5-isopropylphenylboronic acid**.

The fundamental chemical properties of **2-Fluoro-5-isopropylphenylboronic acid** are summarized in the table below. This information is critical for stoichiometric calculations in reaction planning and for the characterization of synthesized compounds.

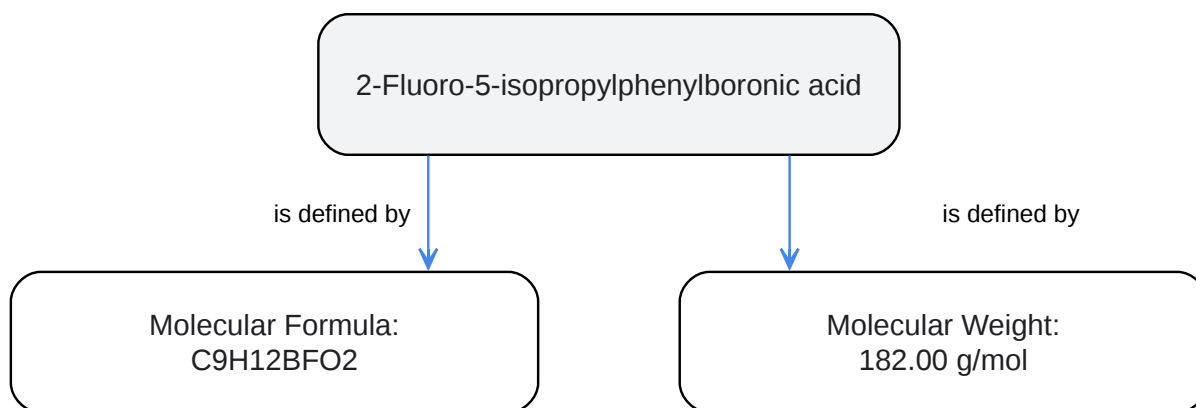
Property	Value
Molecular Formula	C ₉ H ₁₂ BF ₂ O ₂
Molecular Weight	182.00 g/mol [1]

This data serves as a foundational reference for any experimental or theoretical work involving **2-Fluoro-5-isopropylphenylboronic acid**.

While this document focuses on the core molecular properties, it is understood that comprehensive research would involve detailed experimental protocols and pathway analysis.

However, as this guide is specific to the molecular weight and formula, such sections are not applicable here.

Below is a simple logical diagram illustrating the relationship between the compound's name and its primary molecular identifiers.



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References

- 1. (2-Fluoro-5-isopropylphenyl)boronic acid - AbacipharmTech-Global Chemical supplier [abacipharma.com]
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